

Fgfr4-IN-1: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: *Fgfr4-IN-1*

Cat. No.: *B607445*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the effective use of **Fgfr4-IN-1**, a potent and selective inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4). These guidelines cover solubility, preparation for in vitro and in vivo experiments, and an overview of the FGFR4 signaling pathway.

Introduction to Fgfr4-IN-1

Fgfr4-IN-1 is a small molecule inhibitor that demonstrates high potency and selectivity for FGFR4, a receptor tyrosine kinase. Dysregulation of the FGFR4 signaling pathway has been implicated in the progression of various cancers, particularly hepatocellular carcinoma. **Fgfr4-IN-1** serves as a critical tool for investigating the biological functions of FGFR4 and for preclinical studies exploring its therapeutic potential.

Physicochemical Properties and Solubility

Proper dissolution of **Fgfr4-IN-1** is paramount for accurate and reproducible experimental results. The solubility of **Fgfr4-IN-1** in various common laboratory solvents is summarized below. It is crucial to note that for aqueous solutions, the compound has limited solubility, and the preparation of a stock solution in an organic solvent is recommended.

Solvent	Solubility	Notes
DMSO	≥ 6.4 mg/mL (≥ 12.97 mM)[1] [2][3]	Warming may be required for complete dissolution.[2][3]
Ethanol	Limited Data Available	Not recommended as a primary solvent.
Methanol	Limited Data Available	Not recommended as a primary solvent.
PBS (pH 7.2)	Limited Data Available	Practically insoluble.

Note: It is highly recommended to use freshly opened, anhydrous DMSO for preparing stock solutions as DMSO is hygroscopic and the presence of water can affect solubility.

Experimental Protocols

Preparation for In Vitro Experiments

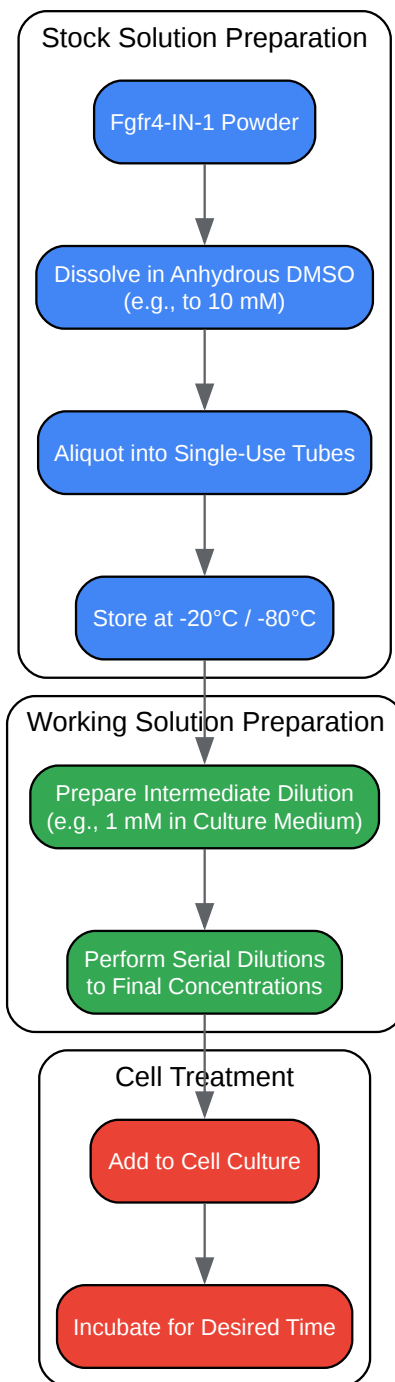
A fundamental step for in vitro assays is the accurate preparation of **Fgfr4-IN-1** solutions. The following protocol provides a step-by-step guide for preparing a stock solution and subsequent dilutions for cell-based assays.

Protocol: Preparation of **Fgfr4-IN-1** for Cell-Based Assays

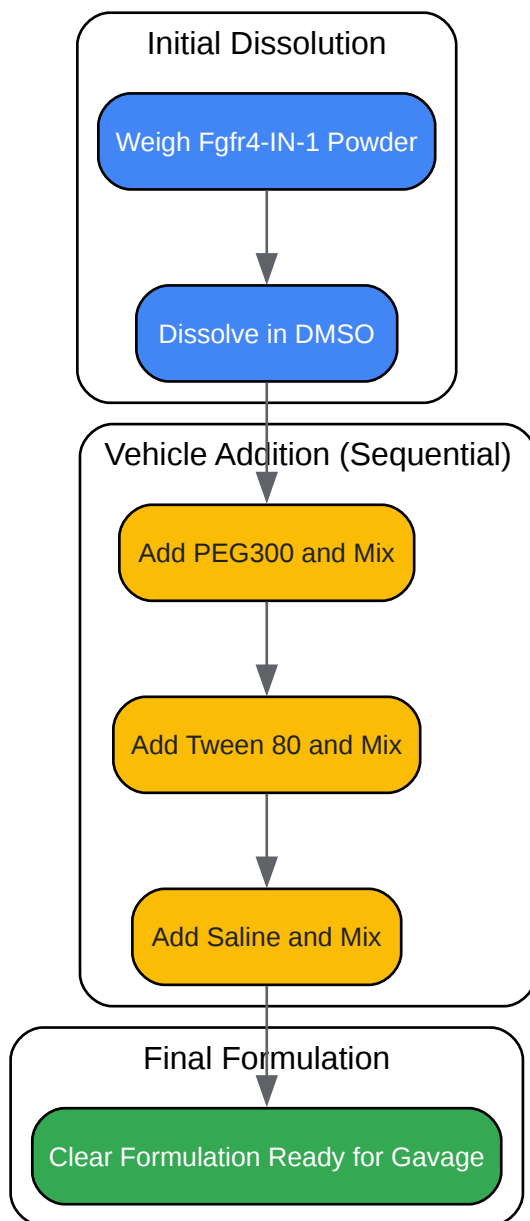
- Stock Solution Preparation (10 mM):
 - Equilibrate the vial of **Fgfr4-IN-1** powder to room temperature before opening.
 - To prepare a 10 mM stock solution, add the appropriate volume of high-quality, anhydrous DMSO to the vial. For example, to 1 mg of **Fgfr4-IN-1** (MW: 493.52 g/mol), add 202.6 μ L of DMSO.
 - Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be necessary.[2][3]
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C or -80°C for long-term stability.
- Serial Dilutions:
 - Prepare serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - It is recommended to perform a multi-step dilution process to ensure accuracy, especially for low nanomolar concentrations. For example, first, dilute the 10 mM stock to 1 mM in culture medium, and then perform subsequent dilutions from this intermediate stock.
 - Ensure the final concentration of DMSO in the cell culture medium is consistent across all treatment groups, including the vehicle control, and is at a level that does not affect cell viability (typically $\leq 0.5\%$).
- Cell Treatment:
 - Add the prepared **Fgfr4-IN-1** dilutions to your cell cultures.
 - Incubate the cells for the desired period as per your experimental design.

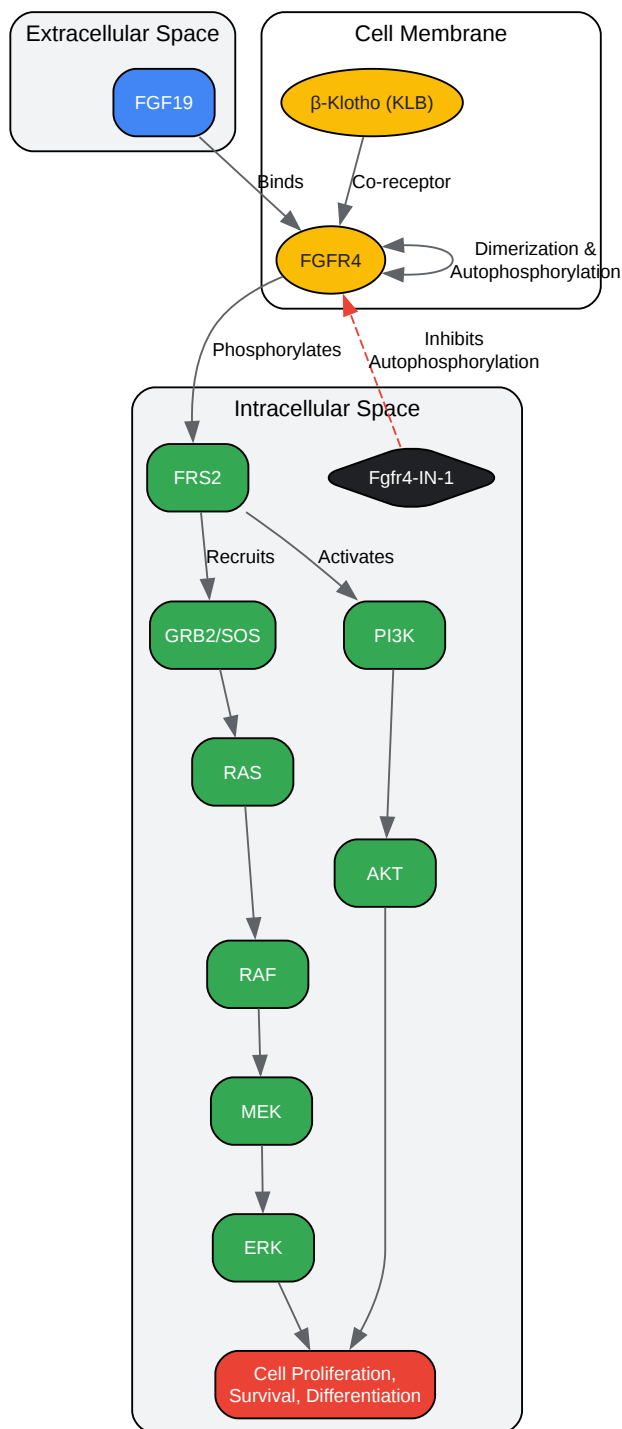
Workflow for In Vitro Experiment Preparation



Workflow for In Vivo Formulation



FGFR4 Signaling Pathway and Inhibition by Fgfr4-IN-1

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